

Commercial Suppliers and Technical Applications of Trimethyl-D9 Phosphate: An In-depth Guide

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Compound of Interest

Compound Name: Trimethyl-D9 phosphate

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Introduction

Trimethyl-D9 phosphate (TMDP), the deuterated analog of trimethyl phosphate, is a specialized chemical compound with significant applications in analytical and materials science research. Its isotopic purity makes it an invaluable tool as an internal standard for quantitative nuclear magnetic resonance (qNMR) spectroscopy and mass spectrometry (MS). Furthermore, it is utilized in the development of safer and more efficient electrolytes for lithium-ion batteries. This technical guide provides a comprehensive overview of the commercial suppliers of **Trimethyl-D9 phosphate**, detailed technical specifications, experimental protocols for its primary applications, and an exploration of relevant biological signaling pathways.

Commercial Suppliers and Quantitative Data

Several reputable chemical suppliers offer **Trimethyl-D9 phosphate**. The following table summarizes the available quantitative data for chemical purity and isotopic enrichment from prominent vendors. Researchers should note that specifications can vary by batch, and it is always recommended to consult the Certificate of Analysis (CoA) for lot-specific data.

| Supplier | Product Name | Product Number | CAS Number | Chemical Purity | Isotopic Enrichment (atom % D) |
|--|---|----------------|----------------|-----------------|--------------------------------|
| MedchemExpress | Trimethyl phosphate-d9 | HY-A0108S | 32176-12-8 | ≥98.0% | Not specified |
| Sigma-Aldrich | 1-Palmitoyl-rac-glycero-3-phosphocholine-(trimethyl-d9) | 757438 | Not Applicable | 97% (CP) | 98 atom % D[1] |
| LGC Standards (distributor for Toronto Research Chemicals) | Trimethyl Phosphate-d9 | TRC-T796647 | 32176-12-8 | Not specified | Not specified |
| Cambridge Isotope Laboratories, Inc. | Choline chloride (trimethyl-D ₉ , 98%) | DLM-549-1 | 61037-86-3 | 98% | 98%[2] |
| L-Carnitine (trimethyl-D ₉ , 98%) | DLM-3555-5 | 126827-79-0 | 98%[3] | 98%[3] | |
| L-Carnitine·HCl (trimethyl-D ₉ , 98%) | DLM-10962-5 | 2687961-04-0 | 98%[4] | 98%[4] | |

Experimental Protocols

Quantitative NMR (qNMR) Spectroscopy: Use of Trimethyl-D9 Phosphate as an Internal Standard

Objective: To accurately determine the concentration of an analyte in solution using **Trimethyl-D9 phosphate** as an internal standard. The deuteration of the methyl groups minimizes its signal in ^1H NMR, reducing spectral overlap with the analyte.

Materials:

- Analyte of interest
- **Trimethyl-D9 phosphate** (high purity)
- Deuterated NMR solvent (e.g., DMSO- d_6 , Chloroform- d , Methanol- d_4)
- High-precision analytical balance
- Volumetric flasks
- Class A pipettes
- NMR spectrometer

Protocol:

- Preparation of the Internal Standard Stock Solution:
 - Accurately weigh a known mass of **Trimethyl-D9 phosphate** (e.g., 10 mg) using an analytical balance.
 - Dissolve the weighed standard in a precise volume of the chosen deuterated solvent (e.g., 1.00 mL) in a volumetric flask to create a stock solution of known concentration.
- Sample Preparation:
 - Accurately weigh a known mass of the analyte.
 - Dissolve the analyte in a precise volume of the deuterated solvent.
 - To this solution, add a precise volume of the **Trimethyl-D9 phosphate** internal standard stock solution.

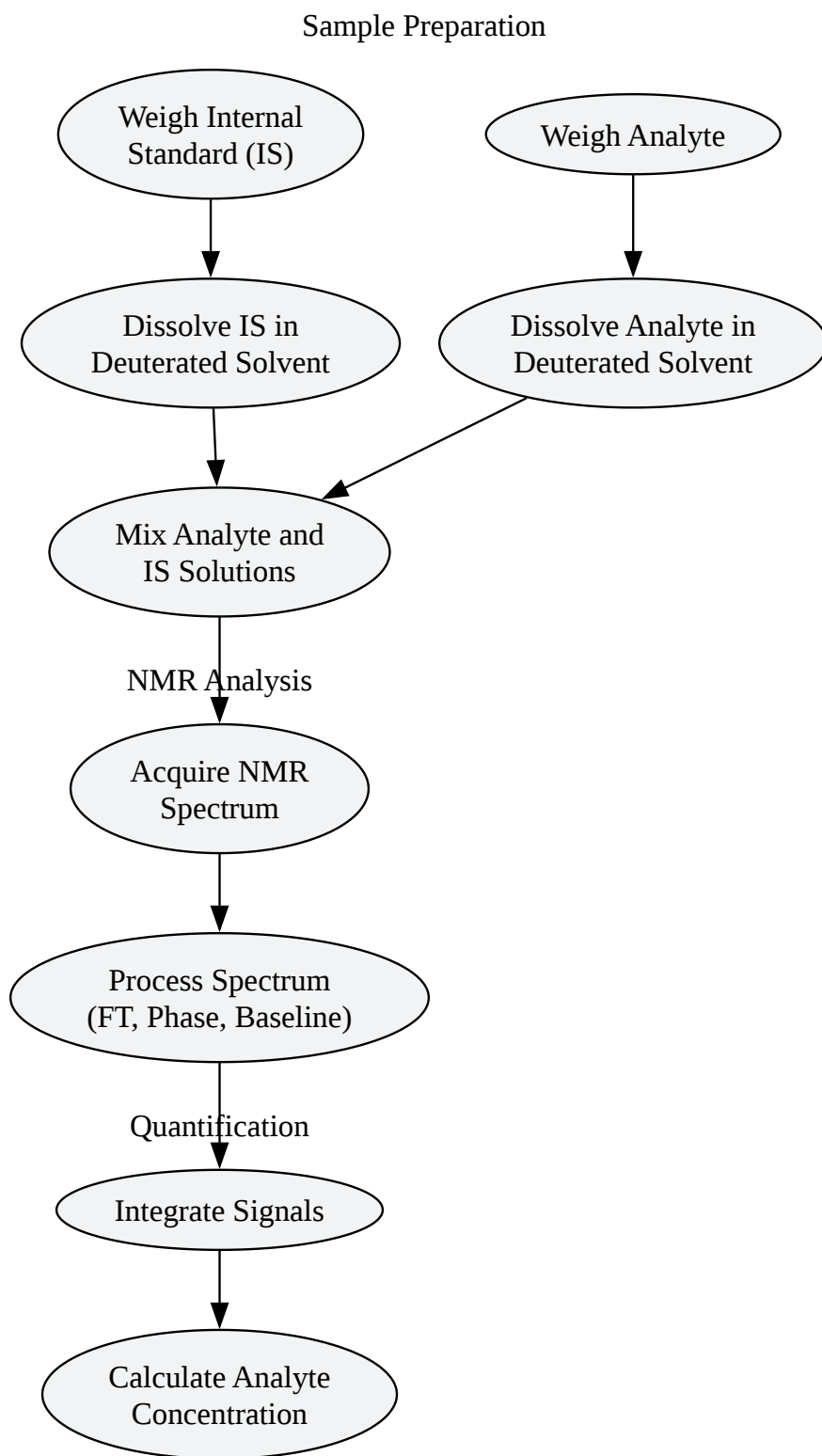
- Ensure the final solution is homogeneous by vortexing.
- NMR Data Acquisition:
 - Transfer the prepared sample to an NMR tube.
 - Acquire the ^1H NMR spectrum. Key parameters to ensure accurate quantification include:
 - A sufficiently long relaxation delay (D1), typically 5 times the longest T1 relaxation time of the signals of interest, to ensure full relaxation of all nuclei.
 - A sufficient number of scans to achieve a high signal-to-noise ratio ($S/N > 250:1$ is recommended for high accuracy)[5].
 - Ensure a calibrated 90° pulse width.
- Data Processing and Quantification:
 - Process the acquired spectrum, including Fourier transformation, phasing, and baseline correction.
 - Integrate the well-resolved signals of both the analyte and the residual proton signal of the internal standard.
 - Calculate the concentration of the analyte using the following equation:

$$P_{\text{sample}} = (S_{\text{std}} / S_{\text{sample}}) * (m_{\text{std}} / m_{\text{sample}}) * (M_{\text{sample}} / M_{\text{std}}) * (N_{\text{sample}} / N_{\text{std}}) * P_{\text{std}}[6]$$

Where:

- P = Purity
- S = Integral area of the peak
- m = Mass
- M = Molecular weight

- N = Number of protons giving rise to the signal



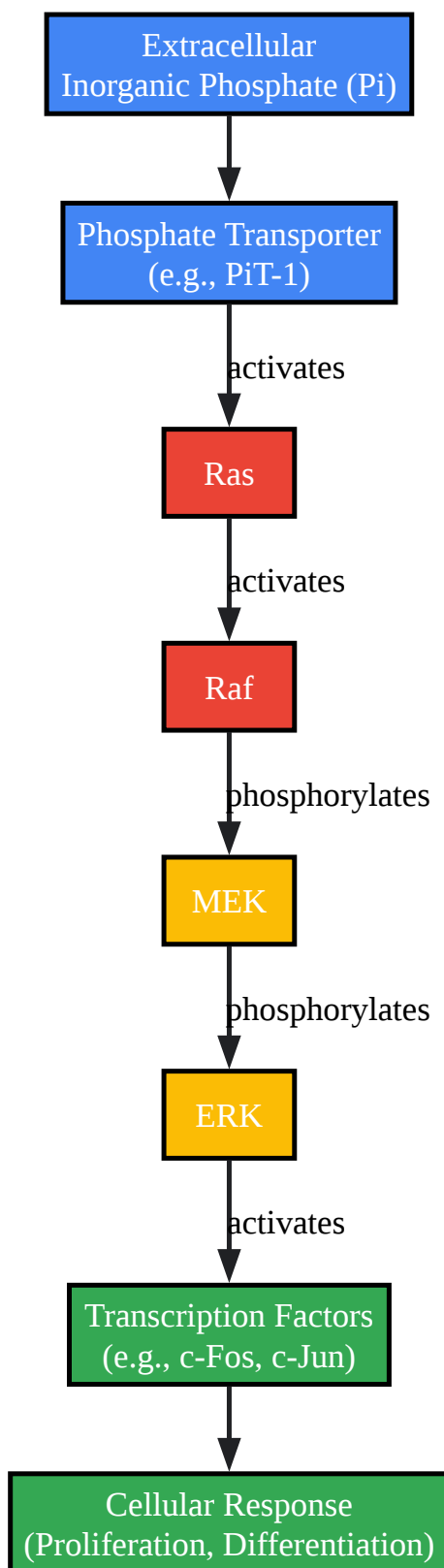
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Caption: Workflow for lithium-ion battery electrolyte formulation and testing.

Signaling Pathways

While **Trimethyl-D9 phosphate** itself is not a direct signaling molecule, inorganic phosphate (Pi) is a crucial player in various intracellular signaling pathways. The non-deuterated counterpart, trimethyl phosphate, can be metabolized, potentially influencing cellular processes.

Inorganic phosphate is known to modulate the extracellular signal-regulated kinase (ERK) pathway, which is a part of the mitogen-activated protein kinase (MAPK) cascade. [7][8][9] This pathway is central to cell proliferation, differentiation, and survival. Elevated extracellular phosphate levels can lead to the activation of the Raf/MEK/ERK pathway. [7][8] Simplified Phosphate-Induced ERK Signaling Pathway



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Caption: Simplified diagram of the ERK signaling pathway activated by inorganic phosphate.

Studies on the metabolism of trimethyl phosphate indicate that it can be converted in the body. [10]The toxicological effects of trimethyl phosphate, such as potential genotoxicity and effects on the nervous system, suggest that it or its metabolites can interact with cellular components, though specific signaling pathway disruptions are not fully elucidated. [11][12]The primary role of **Trimethyl-D9 phosphate** in research, however, remains as a chemically inert tracer and standard, where its direct interaction with signaling pathways is generally not the intended focus of the experiment.

Conclusion

Trimethyl-D9 phosphate is a versatile and essential compound for researchers in analytical chemistry and materials science. Its high isotopic purity allows for precise quantification in NMR and MS applications, while its properties as a flame retardant make it a valuable component in the development of safer lithium-ion batteries. This guide provides a foundational understanding of its commercial availability, practical applications, and the broader context of phosphate-related cellular signaling. For specific applications, researchers are encouraged to consult the detailed product specifications from their chosen supplier and to adapt the provided general protocols to their specific experimental needs.

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